

Thiamine bromide vasodilation effect mechanism

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Compound Focus: Thiamine bromide

CAS No.: 7019-71-8

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Experimental Data & Clinical Evidence

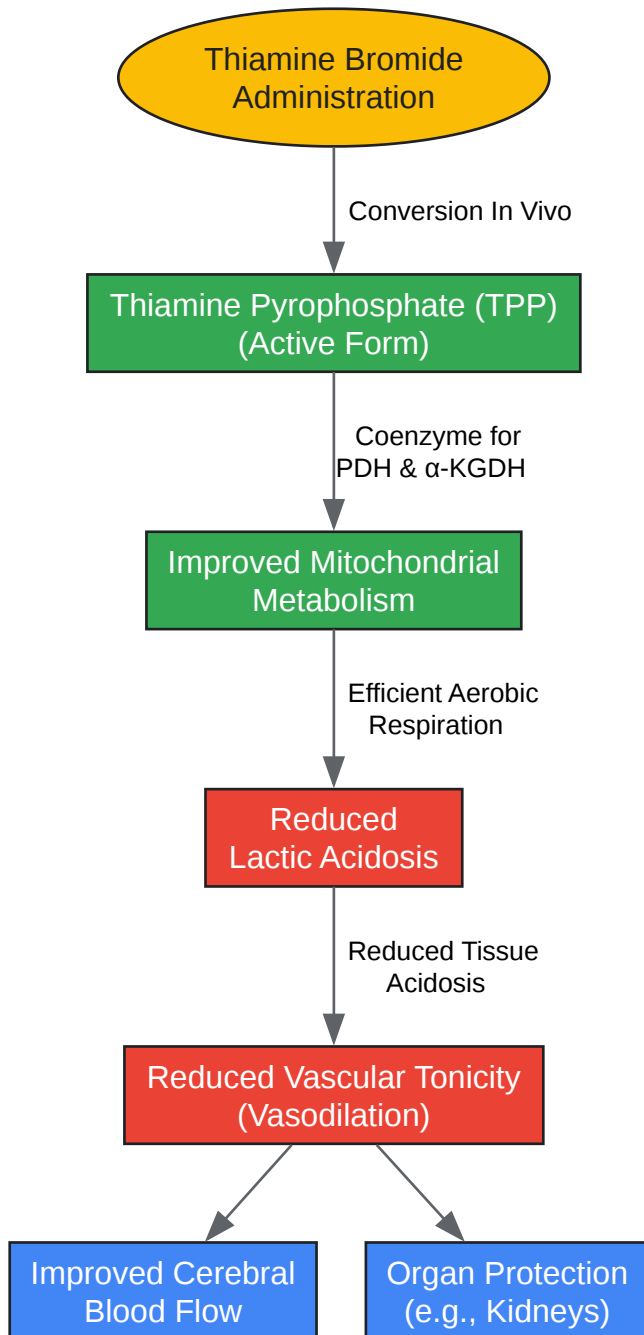
The following table summarizes key findings from studies on **thiamine bromide** and related forms of thiamine.

Study Focus / Model	Compound & Dosage	Key Quantitative Findings	Proposed Mechanism / Effect
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| **Cerebral Circulation (Cats) & Hypertension (Patients)** [1] | Thiamine-bromide 5-7 mg/kg (IV, cats) 1 ml of 6% solution (IM, patients) | • Lowered tonicity of intra- and extracranial vessels • Increased pulsed blood volume variations in cranial vessels • Mild hypotensive effect | Direct vasodilatory effect on cerebral vessels, potentially via smooth muscle relaxation. || **Gastric/Duodenal Ulcers (Patients)** [2] | Thiamine-bromide 20-40 mg/day (IV, 10-20 injections/course) | • **Pain disappearance:** 53/66 patients after 2-3 injections • **Niche disappearance (X-ray):** 19/35 patients • Normalized gastric acidity, lowered blood sugar | Analgesic and normalizing effect on autonomic nervous system and local tissue metabolism. || **Septic Shock (Patients)** [3] | Thiamine (non-bromide salt) | • **Alive & RRT-free:** aOR 2.05 (95% CI 1.08–3.90) • **Effect in deficient pts:** aOR 8.17 (95% CI 1.79–37.22) | Acts as a mitochondrial resuscitator, improving aerobic respiration and reducing oxidative stress, leading to organ protection. |

Proposed Mechanism of Action

While a precise molecular mechanism for **thiamine bromide**'s vasodilation is not fully established, current evidence points to a pathway that integrates its biochemical role and physiological effects. The following diagram illustrates this proposed pathway.



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Proposed pathway for **thiamine bromide**'s vasodilatory and protective effects.

Detailed Experimental Protocols

To facilitate your own research, here are the methodologies from the key studies cited.

1. Protocol: Effect on Cerebral Circulation & Hypertension [1]

- **Objective:** To investigate the effect of **thiamine bromide** on cerebral hemodynamics and arterial pressure.
- **Animal Model:** Anesthetized cats with controlled respiration.
- **Intervention:** Intravenous administration of **thiamine bromide** at 5-7 mg/kg.
- **Measurements:**
 - Cerebral blood flow circulation rate.
 - Total arterial pressure.
 - Oxygen tension in brain tissues (measured polarographically).
 - Pressure in the venous vessels of the brain.
- **Human Clinical Component:**
 - **Subjects:** Patients with hypertensive disease (essential hypertension).
 - **Intervention:** Intramuscular injection of 1 ml of a 6% **thiamine bromide** solution.
 - **Measurements:** Rheoencephalographic (REG) readings and overall arterial pressure.

2. Protocol: Use in Peptic Ulcer Disease [2]

- **Objective:** To observe the influence of **thiamine bromide** on gastric and duodenal ulcers.
- **Study Design:** Clinical observation study.
- **Subjects:** 66 patients (18 with gastric ulcers, 48 with duodenal ulcers).
- **Intervention:** Intravenous injections of thiamine-bromide solution at 20-40 mg daily. A full course consisted of 10 to 20 injections. No other concomitant drug or physiotherapy was used.
- **Total Dose:** Ranged from 60-90 mg to 450-500 mg per patient per course.
- **Assessments:**
 - Patient-reported pain levels (epigastric, hunger, night pain).
 - General well-being and dyspeptic symptoms (nausea, vomiting, heartburn, constipation).
 - Radiographic (X-ray) examination pre- and post-treatment to assess ulcer "niche".
 - Laboratory tests: Reserve alkalinity of plasma, blood sugar levels, and H-ion concentration in urine.

Research Gaps & Future Directions

The available data, while insightful, reveals significant knowledge gaps that present opportunities for further investigation.

- **Elucidate the Exact Molecular Target:** Is vasodilation a direct effect of thiamine on vascular smooth muscle, an indirect result of improved endothelial metabolism, or mediated by the autonomic nervous system? [2] [4].
- **Differentiate Thiamine Salts:** It is critical to determine if the vasodilatory action is specific to the **bromide salt** or a class effect of thiamine. Most modern studies, including those on sepsis, use other salts (e.g., hydrochloride) [3].
- **Validate with Modern Methods:** The most direct evidence for **thiamine bromide's** cerebral vasodilation comes from a 1976 study [1]. This finding needs replication using contemporary vascular biology techniques and rigorous clinical trial designs.

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